

2-Carboxyethyl Acrylate in Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Carboxyethyl acrylate

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Introduction

2-Carboxyethyl acrylate (2-CEA) is a versatile monomer increasingly utilized in advanced research, particularly in the fields of polymer chemistry, materials science, and drug delivery. Its unique bifunctional nature, possessing both a polymerizable acrylate group and a reactive carboxylic acid moiety, allows for the synthesis of polymers with tailored properties. This guide provides a comprehensive overview of the applications of 2-CEA in research, focusing on its role in the development of functional polymers, hydrogels for controlled drug release, and the modification of biomaterials.

Core Applications in Research

The research applications of **2-Carboxyethyl acrylate** are primarily centered on its ability to impart desirable characteristics to polymers, such as flexibility, adhesion, and stimuli-responsiveness.

Polymer Synthesis and Modification

The incorporation of 2-CEA into polymer chains significantly influences their physical and chemical properties. The carboxyethyl group lowers the glass transition temperature (T_g) of the resulting polymers, leading to increased flexibility and reduced brittleness. This characteristic is highly valuable in the development of advanced adhesives, sealants, and flexible coatings.

Furthermore, the polar carboxylic acid group enhances adhesion to a variety of substrates, including metals and glass.

pH-Responsive Hydrogels for Drug Delivery

A major area of research for 2-CEA is in the formulation of "smart" hydrogels that respond to changes in environmental pH. The carboxylic acid groups on the polymer backbone can exist in a protonated or deprotonated state depending on the surrounding pH.

- Low pH (Acidic Environment): The carboxylic acid groups are protonated ($-\text{COOH}$), leading to stronger hydrogen bonding between polymer chains. This results in a more compact, less swollen hydrogel structure, which can effectively encapsulate a therapeutic agent.
- High pH (Neutral/Alkaline Environment): The carboxylic acid groups become deprotonated ($-\text{COO}^-$), creating electrostatic repulsion between the polymer chains. This repulsion leads to significant swelling of the hydrogel and the controlled release of the entrapped drug.[\[1\]](#)

This pH-responsive behavior is particularly relevant for targeted drug delivery in the gastrointestinal tract, where the pH varies considerably.

Modification of Biomaterials

2-CEA is also employed to functionalize and modify the surface of biomaterials, such as cellulose nanocrystals (CNCs). This modification can enhance the compatibility of CNCs with hydrophobic polymers and improve the mechanical properties of the resulting nanocomposites.

Data Presentation

The following tables summarize key quantitative data related to the use of **2-Carboxyethyl acrylate** in research.

Property	Value	Reference
Glass Transition Temperature (Tg) of poly(2-CEA) homopolymer	< 30°C	[2]
Shear Strength of Epoxy Resin with 5 wt% 2-CEA modified CNCs	15.1 MPa	
Modulus of Epoxy Resin with 1 wt% 2-CEA modified CNCs	2,460 MPa	

Table 1: Physical and Mechanical Properties

pH	Swelling Ratio (g/g)	Reference
1.2 (Simulated Gastric Fluid)	Low (e.g., ~10-20)	[1][3]
7.4 (Simulated Intestinal Fluid)	High (e.g., >100)	[1][3]

Table 2: pH-Dependent Swelling of 2-CEA based Hydrogels (Illustrative Values)

Time (hours)	Cumulative Drug Release at pH 1.2 (%)	Cumulative Drug Release at pH 7.4 (%)	Reference
1	< 10	20-30	[1]
4	< 15	50-60	[1]
8	< 20	70-80	[1]
12	< 25	> 90	[1]

Table 3: Illustrative pH-Dependent Drug Release Profile from a 2-CEA based Hydrogel

Experimental Protocols

Modification of Cellulose Nanocrystals (CNCs) with 2-Carboxyethyl Acrylate

This protocol describes the grafting of poly(**2-carboxyethyl acrylate**) onto the surface of cellulose nanocrystals.

Materials:

- Cellulose nanocrystals (CNCs)
- **2-Carboxyethyl acrylate** (2-CEA) monomer
- Potassium persulfate (KPS) (initiator)
- Deionized water
- Methanol
- Acetone
- Nitrogen gas

Procedure:

- Disperse a specific amount of CNCs in deionized water in a reaction flask.
- Heat the dispersion to 60°C with continuous stirring under a nitrogen atmosphere for 30 minutes.
- Dissolve KPS in deionized water and inject it into the CNC suspension.
- After 30 minutes, inject the 2-CEA monomer into the reaction mixture.
- Allow the reaction to proceed at 60°C for 3 hours with continuous stirring.
- Cool the reaction mixture to room temperature.

- Wash the product three times with a methanol/water mixture, followed by centrifugation at 5,000 rpm for 10 minutes after each wash.
- Wash the product again with acetone to remove any ungrafted polymer. Repeat this step three times.
- Dry the final product in a vacuum oven at 40°C for 24 hours.

Synthesis of a pH-Responsive Poly(2-Carboxyethyl Acrylate) Hydrogel for Drug Delivery (Representative Protocol)

This protocol is a representative example for the synthesis of a 2-CEA based hydrogel via free-radical polymerization. The specific amounts of monomer, crosslinker, and initiator may need to be optimized depending on the desired properties of the hydrogel.

Materials:

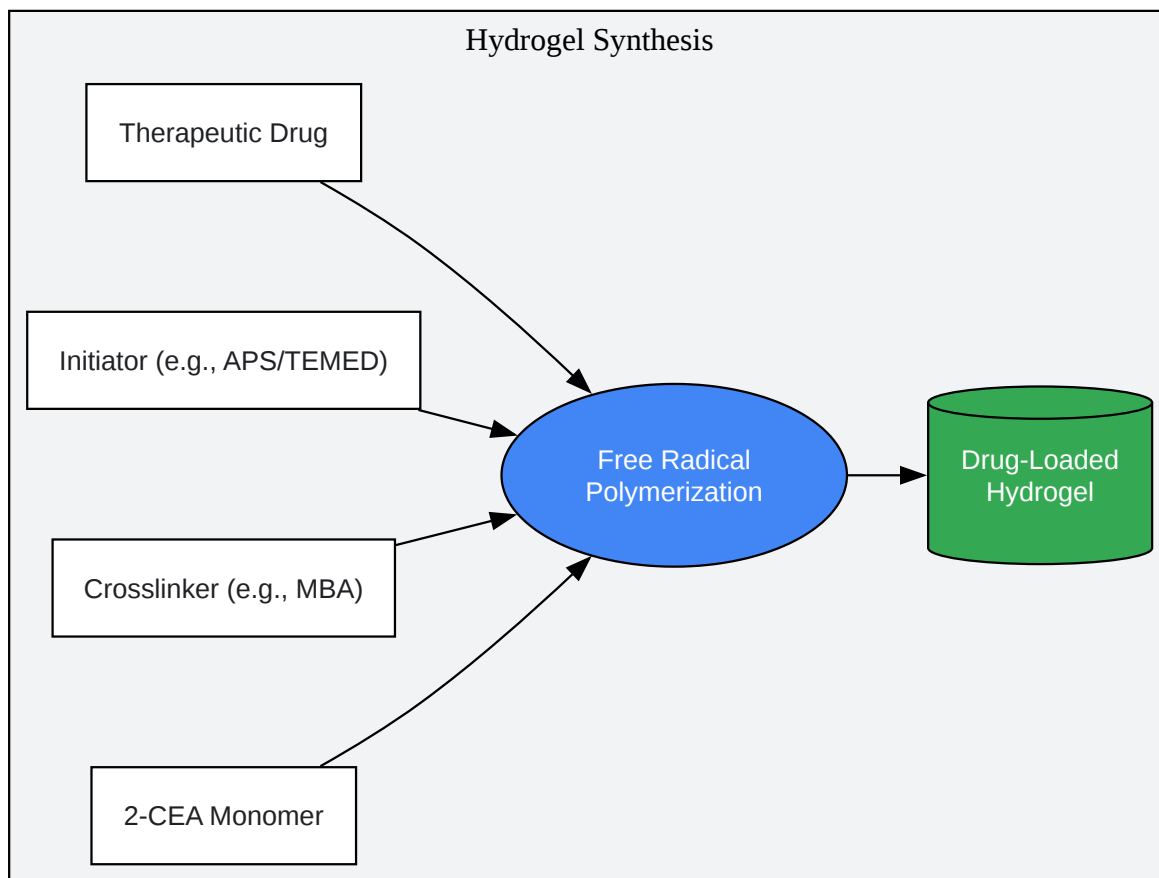
- **2-Carboxyethyl acrylate (2-CEA)** (monomer)
- N,N'-methylenebis(acrylamide) (MBA) (crosslinker)
- Ammonium persulfate (APS) (initiator)
- N,N,N',N'-tetramethylethylenediamine (TEMED) (accelerator)
- Phosphate-buffered saline (PBS)
- Model drug

Procedure:

- Dissolve the desired amount of the model drug in PBS.
- Add 2-CEA monomer and MBA crosslinker to the drug solution and mix until fully dissolved. The molar ratio of monomer to crosslinker will determine the swelling and mechanical properties of the hydrogel.

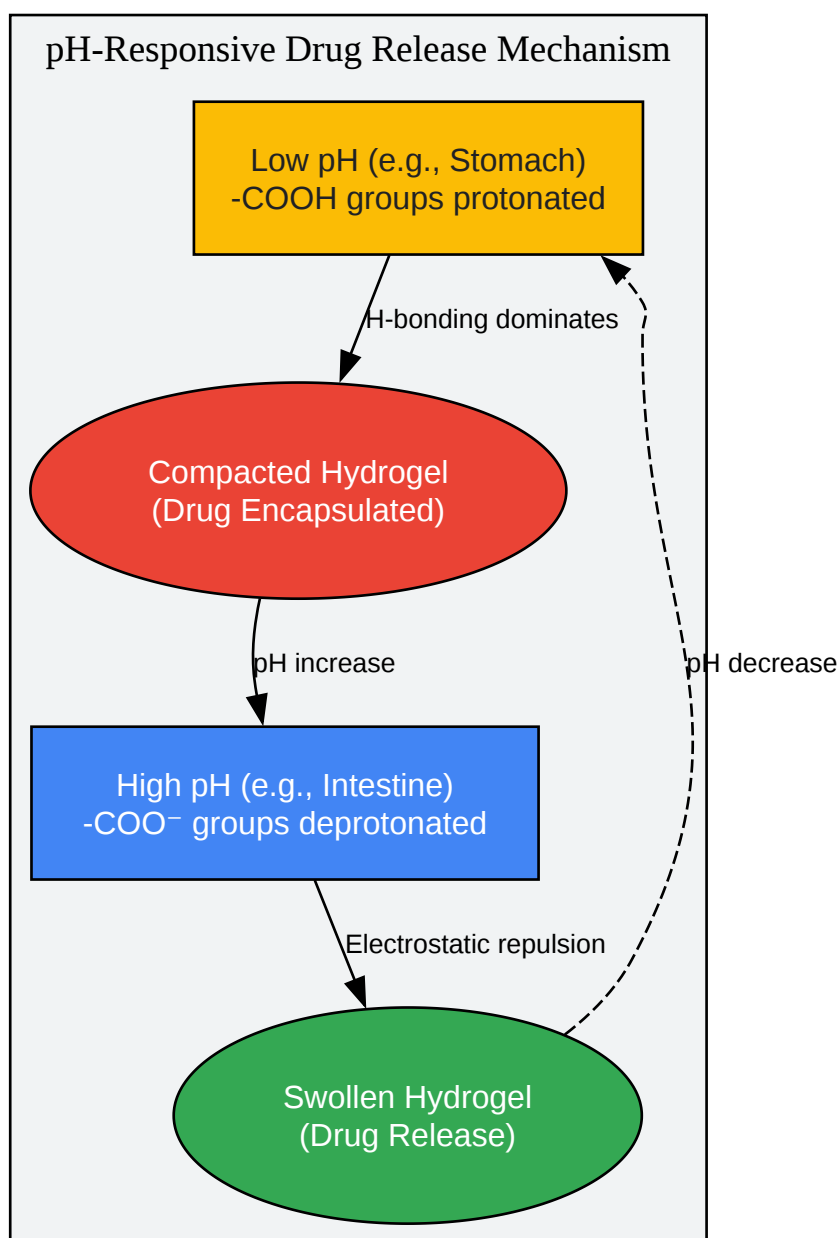
- Degas the solution by bubbling with nitrogen gas for 20-30 minutes to remove dissolved oxygen, which can inhibit polymerization.
- Add APS initiator to the solution and mix gently.
- Add TEMED accelerator to the solution to initiate the polymerization reaction.
- Quickly pour the solution into a mold of the desired shape (e.g., a petri dish to form a thin film or a cylindrical mold).
- Allow the polymerization to proceed at room temperature for several hours or until a solid hydrogel is formed.
- After polymerization, immerse the hydrogel in a large volume of deionized water to wash away any unreacted monomers, initiator, and non-incorporated drug. The washing water should be changed several times over a period of 24-48 hours.
- The purified hydrogel can then be dried (e.g., by lyophilization) for storage or used directly for swelling and drug release studies.

Mandatory Visualizations



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Caption: Experimental workflow for the synthesis of a drug-loaded 2-CEA hydrogel.



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Caption: Logical relationship of pH-responsive swelling and drug release from a 2-CEA hydrogel.

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References

- 1. Fabrication and In Vitro Evaluation of pH-Sensitive Polymeric Hydrogels as Controlled Release Carriers | MDPI [mdpi.com]
- 2. diva-portal.org [diva-portal.org]
- 3. mdpi.com [mdpi.com]
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